

addressing experimental variability in studies using 1-Methyl-7-nitroindazole-3-carboxylic acid

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Compound of Interest

Compound Name: 1-Methyl-7-nitroindazole-3-carboxylic acid

Cat. No.: B1403546

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Technical Support Center: 1-Methyl-7-nitroindazole-3-carboxylic acid

Disclaimer: Publicly available experimental data for **1-Methyl-7-nitroindazole-3-carboxylic acid** is limited. The following guidance is based on the known properties of the closely related and well-studied neuronal nitric oxide synthase (nNOS) inhibitor, 7-nitroindazole, and other indazole derivatives. Researchers should validate these recommendations in their specific experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the expected mechanism of action for **1-Methyl-7-nitroindazole-3-carboxylic acid**?

A1: Based on its structural similarity to 7-nitroindazole, **1-Methyl-7-nitroindazole-3-carboxylic acid** is predicted to be a selective inhibitor of neuronal nitric oxide synthase (nNOS).^[1] nNOS is an enzyme that produces nitric oxide (NO), a signaling molecule involved in various physiological processes in the nervous system. Inhibition of nNOS by this compound would likely lead to a reduction in NO production in neuronal tissues.

Q2: What are the potential off-target effects of this compound?

A2: The related compound, 7-nitroindazole, has been shown to inhibit monoamine oxidase-B (MAO-B) at higher concentrations.[2] This could be a potential off-target effect of **1-Methyl-7-nitroindazole-3-carboxylic acid** and should be considered when interpreting experimental results, particularly in studies involving dopamine metabolism.

Q3: What are the recommended storage conditions for this compound?

A3: As a solid, **1-Methyl-7-nitroindazole-3-carboxylic acid** should be stored in a cool, dry, and dark place to prevent degradation. For long-term storage, keeping it at -20°C is advisable. Solutions should be prepared fresh, but if short-term storage is necessary, they should be kept at -20°C or -80°C and protected from light.

Troubleshooting Guides

Issue 1: Poor Solubility of the Compound

- Symptom: The compound does not fully dissolve in the chosen solvent, or it precipitates out of solution upon dilution.
- Cause: Carboxylic acid-containing indazole derivatives can have limited solubility in aqueous solutions. The parent compound, 1-methylindazole-3-carboxylic acid, is noted to be insoluble in water but soluble in DMSO and methanol.[3]
- Troubleshooting Steps:
 - Solvent Selection: For preparing stock solutions, start with an organic solvent such as dimethyl sulfoxide (DMSO) or methanol.
 - Gentle Heating: Warm the solution gently (e.g., to 37°C) to aid dissolution.
 - Sonication: Use a sonicator bath to break up any clumps and enhance solubility.
 - pH Adjustment: For aqueous buffers, adjusting the pH may improve solubility, depending on the pKa of the carboxylic acid group.
 - Final Concentration: Be mindful of the final concentration of the organic solvent in your experimental system to avoid solvent-induced artifacts.

Issue 2: Inconsistent or Noisy Experimental Results

- Symptom: High variability between replicate experiments or a lack of a clear dose-response relationship.
- Cause: This can be due to compound instability, precipitation in the assay medium, or interactions with components of the experimental system.
- Troubleshooting Steps:
 - Fresh Solutions: Always prepare fresh working solutions from a stock solution on the day of the experiment.
 - Precipitation Check: Visually inspect your final assay preparations for any signs of compound precipitation. Centrifuging and measuring the concentration of the supernatant can also be done.
 - Vehicle Control: Ensure that the vehicle (solvent) used to dissolve the compound does not have an effect on its own.
 - Positive Control: Include a known nNOS inhibitor, such as 7-nitroindazole, as a positive control to validate the assay's performance.

Data Presentation

Table 1: Physicochemical Properties of **1-Methyl-7-nitroindazole-3-carboxylic acid** and Related Compounds

Property	1-Methyl-7-nitroindazole-3-carboxylic acid (Predicted)	1-Methylindazole-3-carboxylic acid	7-Nitroindazole
Molecular Formula	C9H7N3O4	C9H8N2O2	C7H5N3O2
Molecular Weight	221.17 g/mol	176.17 g/mol	163.13 g/mol [1]
Predicted pKa	~3.14 (similar to 1-methylindazole-3-carboxylic acid) [3]	3.14 ± 0.10 [3]	Not available
Solubility	Predicted to be poorly soluble in water; soluble in DMSO and methanol.	Insoluble in water; Soluble in DMSO and Methanol. [3]	>24.5 µg/mL at pH 7.4 [1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution

- Weigh out 2.21 mg of **1-Methyl-7-nitroindazole-3-carboxylic acid**.
- Add 1 mL of high-purity DMSO to the solid.
- Vortex the solution until the solid is completely dissolved. Gentle warming or sonication may be applied if necessary.
- Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

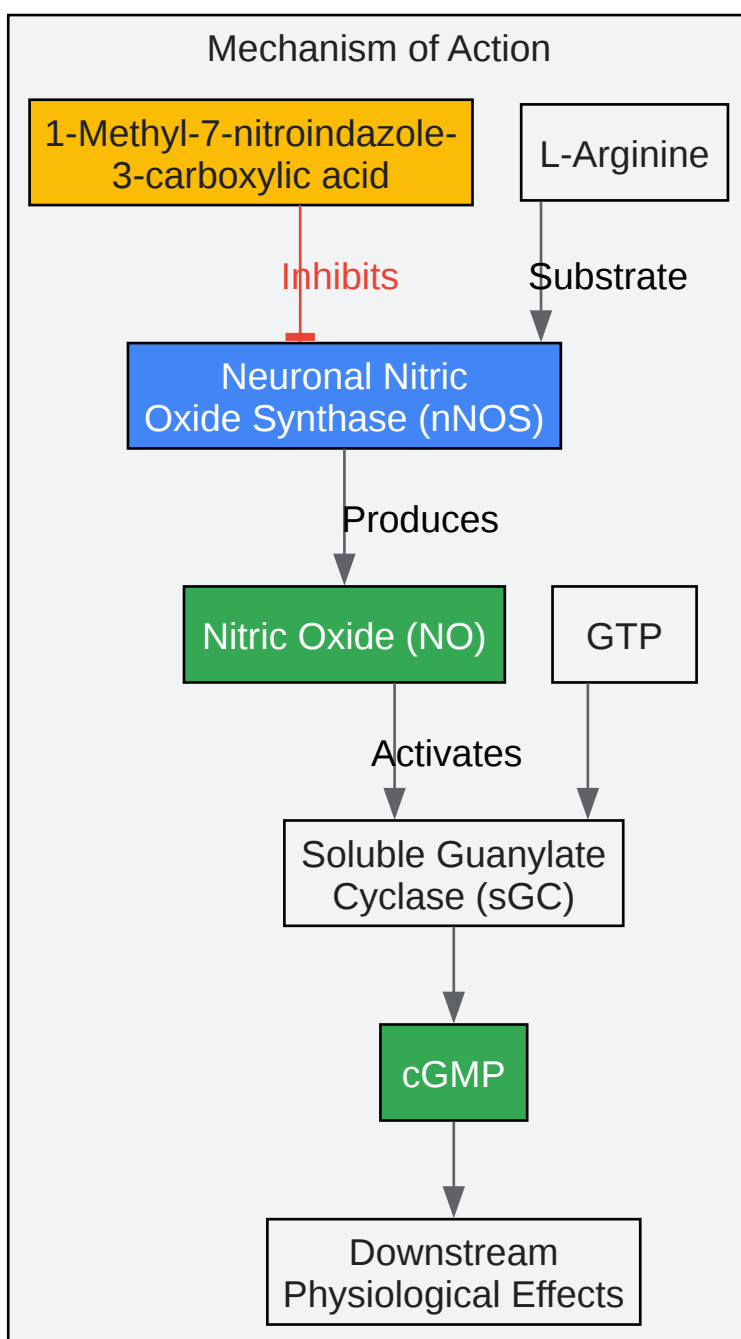
Protocol 2: In Vitro nNOS Inhibition Assay (Griess Assay)

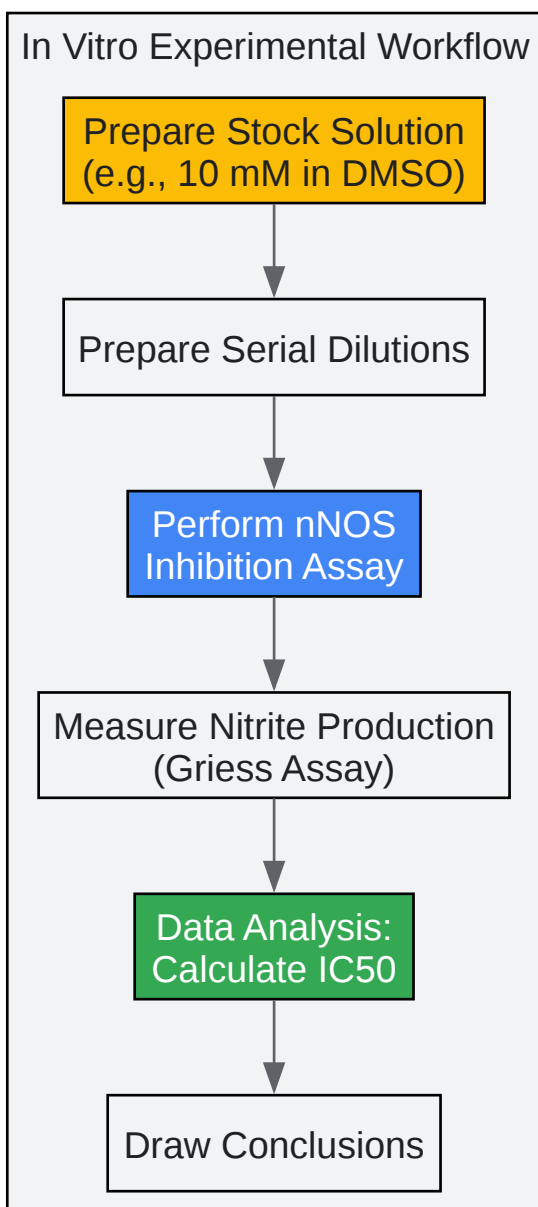
This protocol is a general method to assess nNOS inhibition by measuring nitrite, a stable breakdown product of NO.

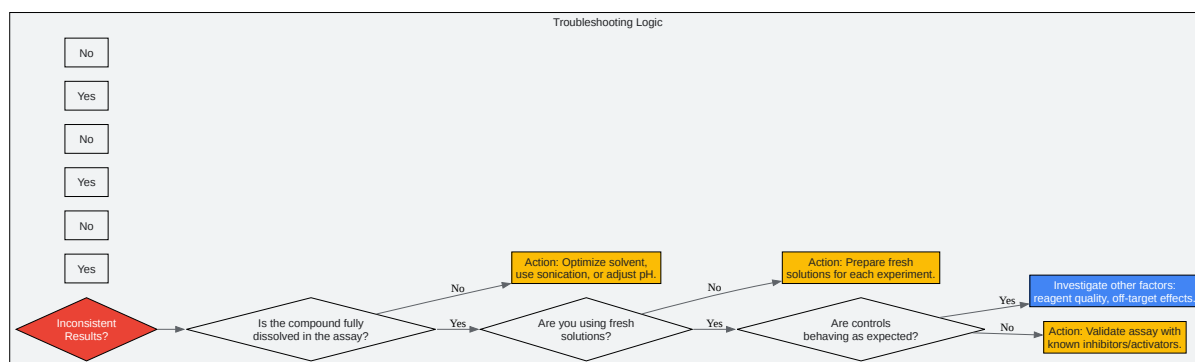
- Reagents:

- Recombinant human nNOS enzyme
- L-arginine (substrate)
- NADPH (cofactor)
- Calmodulin and Calcium Chloride
- Reaction buffer (e.g., HEPES buffer, pH 7.4)
- Griess Reagent (for nitrite detection)
- **1-Methyl-7-nitroindazole-3-carboxylic acid** (test compound)
- 7-nitroindazole (positive control)
- Procedure:
 1. Prepare a reaction mixture containing reaction buffer, nNOS, NADPH, calmodulin, and calcium chloride.
 2. Add varying concentrations of **1-Methyl-7-nitroindazole-3-carboxylic acid** (or controls) to the reaction mixture and pre-incubate for 15 minutes at 37°C.
 3. Initiate the reaction by adding L-arginine.
 4. Incubate for 30 minutes at 37°C.
 5. Stop the reaction (e.g., by adding a stopping reagent or by placing on ice).
 6. Add Griess Reagent to an aliquot of the reaction mixture and incubate at room temperature for 15 minutes.
 7. Measure the absorbance at 540 nm.
 8. Calculate the concentration of nitrite produced from a standard curve and determine the IC50 value for the test compound.

Visualizations







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